



# Application Notes and Protocol for Electroantennography (EAG) with (Z)-11Tetradecenal

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Compound of Interest		
Compound Name:	Tetradec-11-enal	
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### Introduction

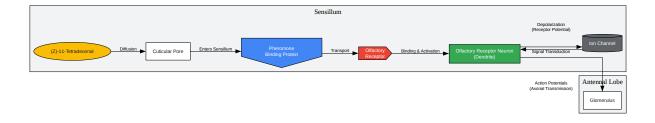
Electroantennography (EAG) is a powerful electrophysiological technique used to measure the summed electrical response of olfactory sensory neurons on an insect's antenna to a volatile stimulus. This method provides valuable insights into which chemical compounds an insect can detect, making it an indispensable tool in chemical ecology, pest management research, and the development of semiochemical-based attractants and repellents. (Z)-11-tetradecenal is a common sex pheromone component for various moth species, particularly within the Tortricidae family, such as the obliquebanded leafroller (Choristoneura rosaceana).[1] This document provides a detailed protocol for conducting EAG recordings using (Z)-11-tetradecenal as the stimulus, targeted at researchers, scientists, and professionals in drug and semiochemical development.

# **Olfactory Signaling Pathway**

The detection of (Z)-11-tetradecenal by a male moth antenna initiates a cascade of events that translates a chemical signal into an electrical one. The hydrophobic pheromone molecule enters the aqueous environment of the sensory hair (sensillum) through pores in the cuticle. Inside the sensillum lymph, it is bound by a Pheromone Binding Protein (PBP) which transports it to the dendritic membrane of an Olfactory Receptor Neuron (ORN). The pheromone-PBP complex then interacts with a specific Olfactory Receptor (OR), leading to the opening of ion channels and the generation of a receptor potential. This depolarization, if it reaches the



threshold, triggers a series of action potentials that travel down the axon of the ORN to the antennal lobe of the brain for further processing.



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Caption: Olfactory signaling pathway of (Z)-11-tetradecenal in an insect sensillum.

# **Experimental Protocol**

This protocol outlines the necessary steps for performing EAG measurements with (Z)-11-tetradecenal on the antennae of a representative tortricid moth, such as Choristoneura rosaceana.

# **Materials and Equipment**

- Insect Subjects: 1-3 day old male moths (e.g., Choristoneura rosaceana).
- (Z)-11-Tetradecenal: High purity standard (>95%).
- Solvent: Hexane or paraffin oil (high purity).
- Recording Electrodes: Glass capillaries pulled to a fine tip, filled with saline solution (e.g., Ringer's solution) or an electrically conductive gel.

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- Reference Electrode: Similar to the recording electrode.
- Micromanipulators: For precise positioning of the electrodes.
- Microscope: For observing the antenna and electrode placement.
- EAG Probe/Amplifier: To amplify the antennal signal (e.g., Syntech EAG system).
- Data Acquisition System: A computer with appropriate software (e.g., Syntech AutoSpike) to record and analyze the EAG signals.
- Stimulus Delivery System: A device that delivers a controlled puff of air through a Pasteur pipette containing the odorant source.
- Filter Paper: Small strips to act as the odorant dispenser.
- Miscellaneous: Dissection tools (fine scissors, forceps), dental wax or modeling clay for immobilization.

### **Methods**

- 1. Preparation of Stimulus Cartridges: a. Prepare serial dilutions of (Z)-11-tetradecenal in the chosen solvent (e.g., hexane) to achieve a range of concentrations (e.g., 0.01 ng/ $\mu$ L to 100 ng/ $\mu$ L). b. Apply 10  $\mu$ L of each dilution onto a small strip of filter paper. c. Allow the solvent to evaporate for approximately 30-60 seconds. d. Place the filter paper strip inside a labeled Pasteur pipette. e. Prepare a control pipette containing filter paper with 10  $\mu$ L of the solvent only.
- 2. Insect Preparation: a. Anesthetize a male moth by cooling it on ice or with a brief exposure to CO2. b. Carefully excise one antenna at its base using fine scissors. c. Mount the excised antenna between the two electrodes using a small amount of conductive gel to ensure good electrical contact. Alternatively, the moth can be immobilized in a pipette tip with the head and antennae exposed, and the electrodes can be placed in contact with the antenna and a reference point on the head.
- 3. EAG Recording Setup: a. Position the antennal preparation under the microscope. b. Using micromanipulators, carefully bring the recording electrode into contact with the distal end of the

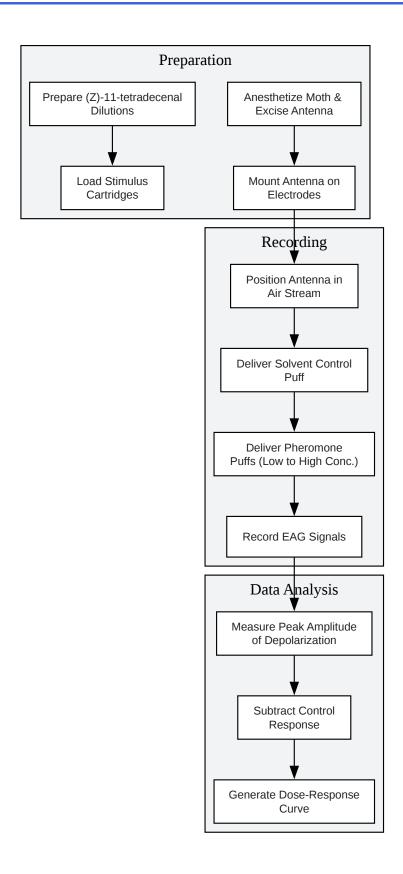


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antenna and the reference electrode into contact with the basal end. c. Connect the electrodes to the EAG amplifier. d. Place the outlet of the stimulus delivery system approximately 1 cm from the antenna, ensuring a constant, gentle stream of purified and humidified air flows over the preparation.





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### References

- 1. researchgate.net [researchgate.net]
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